

# Sibiricose A3 (CAS: 139726-39-9): A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Sibiricose A3

Cat. No.: B2609243

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the current scientific knowledge on **Sibiricose A3**, a sucrose ester isolated from the roots of *Polygala sibirica* L. and *Polygala tenuifolia* Willd. While research on this specific compound is emerging, this document consolidates available data on its physicochemical properties, potential biological activities, and the methodologies relevant to its study.

## Physicochemical Properties

**Sibiricose A3** is a polar molecule consisting of a sucrose moiety esterified with a 4-hydroxybenzoyl group.<sup>[1]</sup> Its chemical structure determines its solubility and extraction characteristics.

Property	Value	Source
CAS Number	139726-39-9	[1][2][3][4]
Molecular Formula	C <sub>19</sub> H <sub>26</sub> O <sub>13</sub>	[2][3][4]
Molecular Weight	462.4 g/mol	[2][3]
IUPAC Name	[(2R,3S,4S,5R,6R)-6-[(2S,3S,4S,5R)-3,4-dihydroxy-2,5-bis(hydroxymethyl)oxolan-2-yl]oxy-3,4,5-trihydroxyoxan-2-yl]methyl 4-hydroxybenzoate	[1]
Appearance	Viscous	[2]
Color	Yellow	[2]
Storage Conditions	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	[2]

## Biological Activities and Therapeutic Potential

Preliminary research suggests that **Sibiricose A3** may possess neuroprotective properties. While some commercial suppliers mention its use in the study of prostate cancer, there is currently no publicly available scientific literature to substantiate this claim.[2][5]

### Neuroprotective Effects

A study investigating the chemical constituents of *Polygala sibirica* L. roots identified **Sibiricose A3** as one of the isolated compounds.[6] The study evaluated the protective effects of these compounds on hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>)-induced damage in PC12 cells, a common in vitro model for neurodegenerative disease research. The results indicated that some compounds from the plant extract could significantly protect PC12 cells from H<sub>2</sub>O<sub>2</sub>-induced damage by increasing cell proliferation, reducing malondialdehyde (MDA) content, decreasing lactate dehydrogenase (LDH) activity, and increasing superoxide dismutase (SOD) activity.[6] However, the specific activity of **Sibiricose A3** was not detailed in the available abstract.

### Potential Anti-Inflammatory and Antioxidant Activities

While direct studies on the anti-inflammatory and antioxidant activities of **Sibiricose A3** are limited, the extracts of Polygala species from which it is derived are known to possess these properties. Further research is required to determine the specific contribution of **Sibiricose A3** to these effects.

## Experimental Protocols

Detailed experimental protocols for **Sibiricose A3** are not extensively published. The following sections provide generalized methodologies relevant to the potential biological activities of this compound.

## Isolation and Purification of Sibiricose A3

The isolation of **Sibiricose A3** from its natural sources, such as the roots of Polygala sibirica, typically involves solvent extraction followed by chromatographic purification.<sup>[7]</sup>

A general workflow for the isolation process is as follows:

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## References

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